

Application Notes and Protocols for Formothion Efficacy Trials

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Compound of Interest

Compound Name: *Formothion*

Cat. No.: *B1673548*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for conducting field efficacy trials of **Formothion**, an organophosphate insecticide. The methodologies outlined below are designed to ensure robust and reliable data collection for the assessment of **Formothion**'s effectiveness against key agricultural pests.

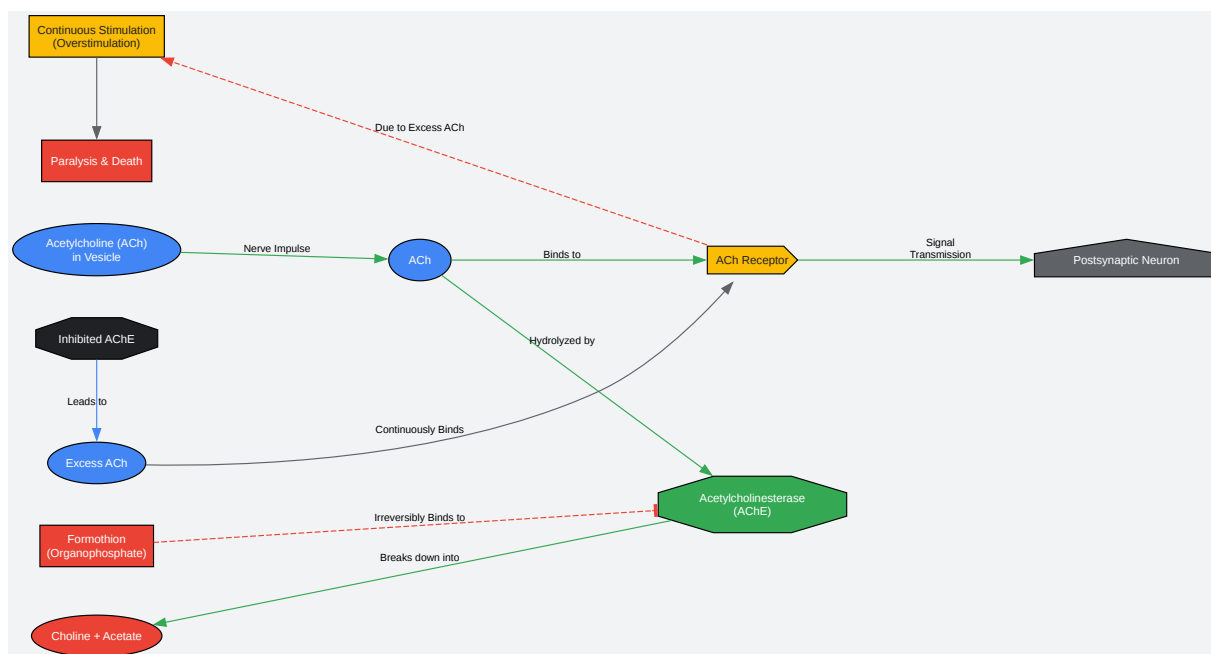
Introduction

Formothion is a systemic and contact insecticide and acaricide used to control a range of sucking and biting pests in various crops.[1][2] As an organophosphate, its primary mode of action is the inhibition of the enzyme acetylcholinesterase (AChE) in the nervous system of insects.[3][4] This inhibition leads to the accumulation of the neurotransmitter acetylcholine, resulting in paralysis and eventual death of the pest.[1]

These protocols are intended to provide a standardized framework for conducting efficacy trials, ensuring that the data generated is suitable for regulatory submissions and for making informed pest management decisions.

Mode of Action: Acetylcholinesterase Inhibition

The following diagram illustrates the signaling pathway of acetylcholinesterase and its inhibition by organophosphates like **Formothion**.



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Acetylcholinesterase inhibition by **Formothion**.

Experimental Protocols

Objective

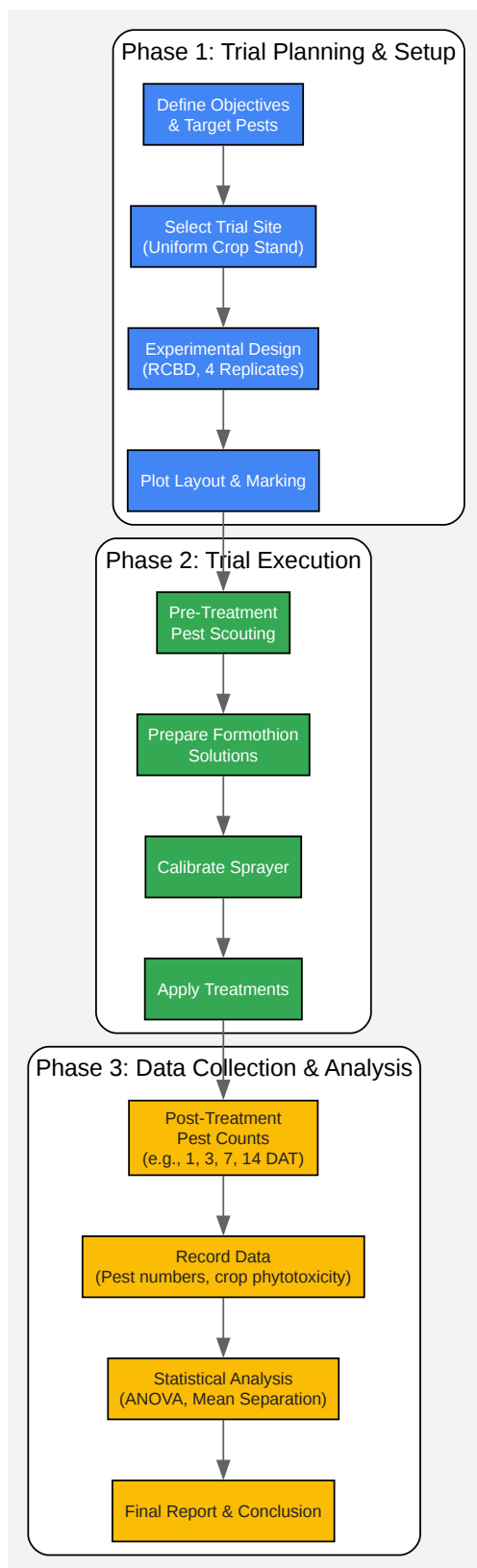
To evaluate the efficacy of different application rates of **Formothion** in controlling target pests (e.g., aphids, spider mites, whiteflies) on a specific crop under field conditions.

Experimental Design

A Randomized Complete Block Design (RCBD) is recommended to minimize the effects of field variability.

- Treatments:
 - T1: Untreated Control (UTC)
 - T2: **Formothion** - Low dose (e.g., 50% of recommended dose)
 - T3: **Formothion** - Recommended dose
 - T4: **Formothion** - High dose (e.g., 150% of recommended dose)
 - T5: Reference Product (a standard insecticide used for the target pest)
- Replications: A minimum of four replications (blocks) should be used.
- Plot Size: The individual plot size should be a minimum of 20 m². Each plot should consist of at least 4 rows, with the two central rows serving as the data collection rows to minimize edge effects.
- Randomization: Treatments should be randomly assigned within each block.

The following diagram illustrates the experimental workflow for a **Formothion** efficacy trial.



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Workflow for a **Formothion** efficacy trial.

Materials and Equipment

- **Formothion** formulation (e.g., Emulsifiable Concentrate - EC)
- Reference insecticide
- Knapsack sprayer or similar application equipment
- Measuring cylinders and containers for preparing spray solutions
- Personal Protective Equipment (PPE): gloves, goggles, respirator, coveralls
- Field marking materials (stakes, flags, tape measure)
- Data collection sheets or electronic device
- Magnifying glass or hand lens for pest identification and counting

Application Technique

- **Sprayer Calibration:** Calibrate the sprayer before application to ensure the desired volume of spray solution is applied uniformly to each plot.
- **Solution Preparation:** Prepare the required concentrations of **Formothion** and the reference product by diluting with water according to the calculated rates.
- **Application:**
 - Apply the treatments during calm weather conditions to avoid spray drift.
 - Ensure uniform coverage of the plant foliage, including the undersides of leaves where many sucking pests reside.
 - Use a separate, clean sprayer for the untreated control plots (spraying with water only) or spray the control plots first.
 - Thoroughly clean the sprayer between applications of different treatments to prevent cross-contamination.

Data Collection

- Pre-treatment Count: Record the initial pest population in each plot 24 hours before the application of treatments.
- Post-treatment Counts: Record the pest population at regular intervals after treatment, for example, at 1, 3, 7, and 14 Days After Treatment (DAT).
- Sampling Method:
 - For aphids and whiteflies, count the number of individuals on a specified number of leaves (e.g., 3-5 leaves from the top, middle, and bottom of the plant) from a set number of randomly selected plants within the data rows of each plot.
 - For spider mites, the same leaf sampling method can be used, counting the number of motile mites.
- Phytotoxicity: Visually assess and record any signs of phytotoxicity (e.g., leaf burning, yellowing, stunting) on the crop at each post-treatment observation.

Data Analysis

The efficacy of the treatments should be calculated as the percentage reduction in the pest population, corrected for the natural population changes in the untreated control plots. The Henderson-Tilton formula is a commonly used method for this calculation.

Henderson-Tilton Formula:

$$\text{Percent Efficacy} = (1 - (Ta / Ca) * (Cb / Tb)) * 100$$

Where:

- Ta = Number of pests in the treated plot after application
- Ca = Number of pests in the control plot after application
- Cb = Number of pests in the control plot before application

- Tb = Number of pests in the treated plot before application

The collected data should be subjected to Analysis of Variance (ANOVA) to determine the statistical significance of the differences between the treatment means.

Data Presentation

The following tables provide examples of how to structure the quantitative data from **Formothion** efficacy trials.

Disclaimer: The data presented in these tables is for illustrative purposes only and does not represent actual trial results for **Formothion**. Researchers should generate their own data following the protocols outlined above.

Table 1: Efficacy of **Formothion** against Aphids on Cotton

Treatment	Dose (g a.i./ha)	Mean Aphid Population (per 3 leaves)	Percent Efficacy (%)
Pre-treatment	7 DAT		
T1: Untreated Control	-	25.4	35.2
T2: Formothion	X	26.1	5.8
T3: Formothion	2X	25.8	3.1
T4: Formothion	3X	26.5	1.9
T5: Reference Product	Y	25.9	4.2
LSD ($p \leq 0.05$)	NS	2.1	

DAT: Days After Treatment; g a.i./ha: grams of active ingredient per hectare; NS: Not Significant.

Table 2: Efficacy of **Formothion** against Spider Mites on Tomato

Treatment	Dose (g a.i./ha)	Mean Mite Population (per leaf)	Percent Efficacy (%)
Pre-treatment	14 DAT		
T1: Untreated Control	-	18.2	28.9
T2: Formothion	X	17.9	4.5
T3: Formothion	2X	18.5	2.1
T4: Formothion	3X	18.1	1.2
T5: Reference Product	Z	18.3	3.3
LSD ($p \leq 0.05$)	NS	1.8	

DAT: Days After Treatment; g a.i./ha: grams of active ingredient per hectare; NS: Not Significant.

Table 3: Efficacy of **Formothion** against Whiteflies on Brinjal

Treatment	Dose (g a.i./ha)	Mean Whitefly Population (per 3 leaves)	Percent Efficacy (%)
Pre-treatment	7 DAT		
T1: Untreated Control	-	32.5	45.1
T2: Formothion	X	31.8	7.2
T3: Formothion	2X	32.1	4.5
T4: Formothion	3X	31.5	2.8
T5: Reference Product	W	32.8	5.9
LSD ($p \leq 0.05$)	NS	3.5	

DAT: Days After Treatment; g a.i./ha: grams of active ingredient per hectare; NS: Not Significant.

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